

Application Notes and Protocols for Immunohistochemical Detection of Icotrokinra Targets

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Icotrokinra*
CAS No.: 2763602-16-8
Cat. No.: B15610932

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

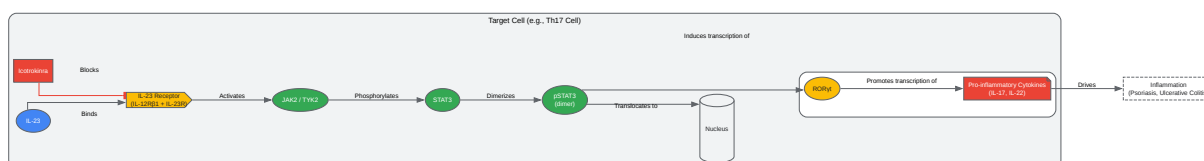
Icotrokinra is an investigational oral peptide that selectively targets the interleukin-23 (IL-23) receptor, representing a promising therapeutic approach for autoimmune and inflammatory diseases. The IL-23/IL-17 axis is a critical inflammatory pathway, and its inhibition has demonstrated significant therapeutic benefits in conditions such as psoriasis and ulcerative colitis. **Icotrokinra** functions by binding to the IL-23 receptor (IL-23R), thereby inhibiting the downstream signaling cascade that leads to the differentiation, proliferation, and activation of Th17 cells. These cells are a major source of pro-inflammatory cytokines, including IL-17, which drive the inflammatory processes in various autoimmune diseases.

These application notes provide a detailed protocol for the immunohistochemical (IHC) detection of the IL-23 receptor, the direct target of **Icotrokinra**, in formalin-fixed, paraffin-embedded (FFPE) human tissues. This protocol is intended to assist researchers in visualizing the expression and localization of IL-23R in relevant tissues, such as skin from psoriasis

patients and colon tissue from individuals with ulcerative colitis, to better understand the mechanism of action of **lcotrokinra** and to assess target engagement in preclinical and clinical studies.

IL-23 Signaling Pathway and lcotrokinra's Point of Intervention

The following diagram illustrates the IL-23 signaling pathway and the specific point of intervention by **lcotrokinra**.



[Click to download full resolution via product page](#)

Caption: IL-23 signaling pathway and **lcotrokinra**'s mechanism of action.

Quantitative Data on IL-23 Receptor Expression

The expression of the IL-23 receptor is upregulated in tissues affected by autoimmune diseases. The following table summarizes quantitative data on IL-23R mRNA expression in psoriatic skin compared to healthy control skin.

Gene	Tissue	Condition	Median Relative Quantification (RQ)	Fold Change (Psoriatic vs. Healthy)	Reference
IL-23R	Skin	Psoriatic	46.695	~6.65	[1] [2]
IL-23R	Skin	Healthy	7.018	-	[1] [2]

Immunohistochemistry Protocol for IL-23 Receptor

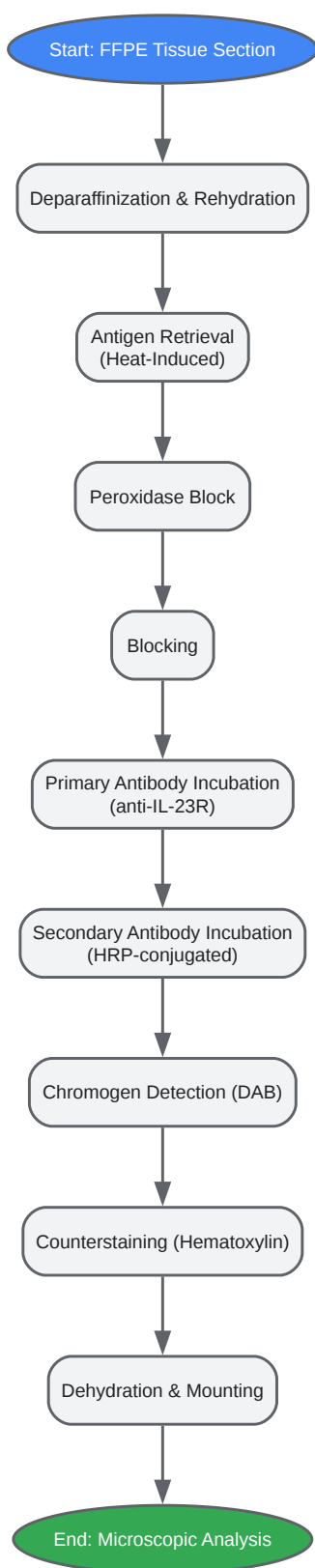
This protocol provides a detailed methodology for the detection of the IL-23 Receptor in formalin-fixed, paraffin-embedded (FFPE) human tissue sections.

Materials and Reagents

- Primary Antibody: Rabbit polyclonal anti-human IL-23R antibody (e.g., Proteintech Cat# 27163-1-AP or similar validated antibody).
- FFPE Tissue Sections: 4-5 µm thick sections of human skin or colon mounted on positively charged slides.
- Deparaffinization and Rehydration Solutions: Xylene, 100% Ethanol, 95% Ethanol, 70% Ethanol, Deionized Water.
- Antigen Retrieval Solution: Tris-EDTA Buffer (10 mM Tris, 1 mM EDTA, pH 9.0) or Sodium Citrate Buffer (10 mM Sodium Citrate, pH 6.0).
- Wash Buffer: Phosphate Buffered Saline with 0.05% Tween-20 (PBST).
- Peroxidase Block: 3% Hydrogen Peroxide in methanol.
- Blocking Buffer: 5% Normal Goat Serum in PBST.
- Secondary Antibody: Goat anti-rabbit IgG (HRP-conjugated).
- Chromogen: 3,3'-Diaminobenzidine (DAB).

- Counterstain: Hematoxylin.
- Mounting Medium: Permanent mounting medium.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Immunohistochemistry experimental workflow.

Detailed Protocol

- Deparaffinization and Rehydration:
 - Immerse slides in Xylene: 2 changes for 5 minutes each.
 - Immerse in 100% Ethanol: 2 changes for 3 minutes each.
 - Immerse in 95% Ethanol: 1 change for 3 minutes.
 - Immerse in 70% Ethanol: 1 change for 3 minutes.
 - Rinse in deionized water for 5 minutes.
- Antigen Retrieval:
 - Pre-heat the antigen retrieval solution (Tris-EDTA buffer, pH 9.0 is recommended for IL-23R) in a water bath or steamer to 95-100°C.[\[3\]](#)
 - Immerse the slides in the pre-heated buffer and incubate for 20-30 minutes.
 - Allow the slides to cool to room temperature in the buffer for at least 20 minutes.
 - Rinse the slides with deionized water and then with PBST.
- Peroxidase Blocking:
 - Incubate the slides in 3% hydrogen peroxide in methanol for 10-15 minutes at room temperature to block endogenous peroxidase activity.
 - Rinse the slides 2 times with PBST for 5 minutes each.
- Blocking:
 - Incubate the slides with the blocking buffer (5% Normal Goat Serum in PBST) for 1 hour at room temperature in a humidified chamber to block non-specific antibody binding.
- Primary Antibody Incubation:

- Dilute the primary anti-IL-23R antibody to the optimized concentration (e.g., 1:200) in the blocking buffer.[3]
- Incubate the slides with the diluted primary antibody overnight at 4°C in a humidified chamber.
- Secondary Antibody Incubation:
 - Rinse the slides 3 times with PBST for 5 minutes each.
 - Incubate the slides with the HRP-conjugated goat anti-rabbit secondary antibody, diluted according to the manufacturer's instructions, for 1 hour at room temperature in a humidified chamber.
- Detection:
 - Rinse the slides 3 times with PBST for 5 minutes each.
 - Prepare the DAB chromogen solution according to the manufacturer's instructions.
 - Incubate the slides with the DAB solution until the desired brown color intensity is achieved (typically 1-10 minutes). Monitor the color development under a microscope.
 - Stop the reaction by immersing the slides in deionized water.
- Counterstaining:
 - Immerse the slides in Hematoxylin for 1-2 minutes to counterstain the nuclei.
 - Rinse the slides in running tap water until the water runs clear.
 - "Blue" the slides in a suitable bluing reagent or tap water.
- Dehydration and Mounting:
 - Dehydrate the slides through graded ethanol solutions (70%, 95%, 100%) and clear in xylene.
 - Apply a coverslip with a permanent mounting medium.

Expected Results and Interpretation

- **Positive Staining:** A brown precipitate at the site of the antigen (IL-23 receptor).
- **Localization:** IL-23R is a transmembrane protein, so staining is expected on the cell membrane of positive cells. In psoriatic skin, increased IL-23R expression is observed on T cells in the dermis and epidermis, as well as on dendritic cells and Langerhans cells.[4] In ulcerative colitis, increased IL-23R expression is found on T lymphocytes and other immune cells in the lamina propria.
- **Negative Control:** A section incubated without the primary antibody should show no specific staining.
- **Positive Control:** A tissue known to express IL-23R (e.g., tonsil tissue) should be used to validate the staining procedure.[3]

By following this detailed protocol, researchers can effectively visualize the expression of **lctrokinra**'s target, the IL-23 receptor, in relevant human tissues, providing valuable insights into disease pathology and the therapeutic potential of this novel oral peptide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. mdpi.com \[mdpi.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. IL-23R Polyclonal Antibody \(27163-1-AP\) \[thermofisher.com\]](#)
- [4. Cutting Edge: A Critical Functional Role for IL-23 in Psoriasis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Immunohistochemical Detection of lctrokinra Targets]. BenchChem, [2026]. [Online PDF].

Available at: [\[https://www.benchchem.com/product/b15610932/docs#application-notes-and-protocols-for-immunohistochemical-detection-of-icotrokinra-targets\]](https://www.benchchem.com/product/b15610932/docs#application-notes-and-protocols-for-immunohistochemical-detection-of-icotrokinra-targets)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)